

# BOC-L-phenylalanine-d8 structure and molecular weight.

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## Compound of Interest

Compound Name: BOC-L-phenylalanine-d8

Cat. No.: B1145335

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## In-Depth Technical Guide to BOC-L-phenylalanine-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, molecular weight, and common applications of **BOC-L-phenylalanine-d8**, a deuterated analog of the widely used protected amino acid, BOC-L-phenylalanine. This information is critical for professionals in peptide synthesis, mass spectrometry-based quantitative analysis, and drug metabolism studies.

### Core Molecular Attributes

**BOC-L-phenylalanine-d8** is a stable isotope-labeled version of BOC-L-phenylalanine where eight hydrogen atoms have been replaced by deuterium. This isotopic substitution is strategically placed on the phenyl ring and the  $\alpha$ - and  $\beta$ -positions of the amino acid backbone. This specific labeling pattern makes it an ideal internal standard for mass spectrometry applications, as it is chemically identical to the non-deuterated form but distinguishable by its mass.

The molecular formula for **BOC-L-phenylalanine-d8** is  $C_{14}H_{11}D_8NO_4$ .<sup>[1][2]</sup> Its molecular weight is 273.35 g/mol.<sup>[1][2]</sup> The non-deuterated BOC-L-phenylalanine has a molecular formula of  $C_{14}H_{19}NO_4$  and a molecular weight of approximately 265.30 g/mol.<sup>[3][4][5]</sup>

## Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>11</sub> D <sub>8</sub> NO <sub>4</sub>	[1][2]
Molecular Weight	273.35 g/mol	[1][2]
CAS Number	106881-07-6	[1][2][6]
Structure	L-Phenyl-d <sub>5</sub> -alanine-2,3,3-d <sub>3</sub> -N-t-BOC	[6]

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **BOC-L-phenylalanine-d8** is not readily available in the public domain, a general and widely accepted method for the N-tert-butoxycarbonylation (BOC protection) of amino acids can be adapted. The synthesis would start from the commercially available L-phenylalanine-d8.

## General Protocol for BOC Protection of L-phenylalanine-d8

Materials:

- L-phenylalanine-d8
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- 1,4-Dioxane
- 1N Sodium Hydroxide (NaOH) solution
- Ethyl acetate
- Hexane
- Saturated aqueous sodium bicarbonate solution
- Potassium hydrogen sulfate solution

- Anhydrous sodium sulfate or magnesium sulfate
- Deionized water

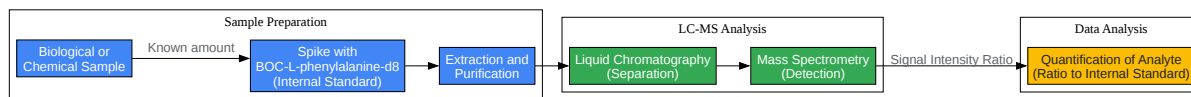
#### Procedure:

- Dissolution: Dissolve L-phenylalanine-d8 in a mixture of 1,4-dioxane and 1N NaOH solution.
- Reaction: Cool the solution in an ice bath and add di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O) dropwise while stirring vigorously.
- Stirring: Allow the reaction mixture to warm to room temperature and continue stirring overnight.
- Extraction: Extract the reaction mixture with an organic solvent like ethyl acetate.
- Washing: Wash the organic layer sequentially with a potassium hydrogen sulfate solution to remove unreacted amino acid and then with a saturated aqueous sodium bicarbonate solution to neutralize.
- Drying: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Evaporation: Remove the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude **BOC-L-phenylalanine-d8** by recrystallization, typically from a solvent system like ethyl acetate/hexane.

## Application as an Internal Standard

**BOC-L-phenylalanine-d8** is frequently utilized as an internal standard in quantitative mass spectrometry-based assays, such as liquid chromatography-mass spectrometry (LC-MS). Its chemical similarity to the analyte of interest (BOC-L-phenylalanine or related compounds) ensures it behaves similarly during sample preparation, chromatography, and ionization, thus correcting for variations in these steps.

Below is a diagram illustrating the workflow of using **BOC-L-phenylalanine-d8** as an internal standard.



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Caption: Workflow for using **BOC-L-phenylalanine-d8** as an internal standard in LC-MS.

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- To cite this document: BenchChem. [BOC-L-phenylalanine-d<sub>8</sub> structure and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1145335#boc-l-phenylalanine-d8-structure-and-molecular-weight]

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